

# 1,9-nanediol, dimethanesulfonate CAS number 4248-77-5

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## Compound of Interest

Compound Name:	1,9-Nonanediol, dimethanesulfonate
Cat. No.:	B1618089

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A Technical Guide to **1,9-Nonanediol, Dimethanesulfonate** (CAS 4248-77-5) for Researchers and Drug Development Professionals

## Introduction

**1,9-Nonanediol, dimethanesulfonate**, also known by synonyms such as NonaSulfan and Nonamethylene dimethanesulfonate, is a chemical compound with the CAS number 4248-77-5. [1] Structurally, it is a nine-carbon aliphatic chain with a methanesulfonate (mesylate) group at each terminus. The presence of two mesylate groups, which are excellent leaving groups in nucleophilic substitution reactions, defines this molecule as a bifunctional alkylating agent.

This technical guide provides a comprehensive overview of **1,9-nanediol, dimethanesulfonate**, focusing on its physicochemical properties, chemical reactivity, potential applications in research and drug development, and relevant experimental considerations. Its role as a research chemical is primarily linked to its ability to act as a cross-linking agent, a characteristic shared by many compounds used in cancer chemotherapy.[2][3]

## Physicochemical Properties

The fundamental properties of **1,9-nanediol, dimethanesulfonate** are summarized in the tables below. While extensive experimental data is limited, computed properties provide valuable insights into its molecular characteristics.

## Table 1: Chemical Identifiers

Identifier	Value
CAS Number	4248-77-5 <a href="#">[1]</a> <a href="#">[4]</a>
IUPAC Name	9-methylsulfonyloxy nonyl methanesulfonate <a href="#">[1]</a>
Synonyms	Nonasulphan, Nonasulfan, 1,9-Dimethanesulfonyloxy nonane, Nonamethylene dimethanesulfonate, NSC 3052 <a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>11</sub> H <sub>24</sub> O <sub>6</sub> S <sub>2</sub> <a href="#">[1]</a> <a href="#">[4]</a>
Canonical SMILES	CS(=O)(=O)OCCCCCCCO(=O)(=O)C <a href="#">[1]</a> <a href="#">[4]</a>
InChI	InChI=1S/C11H24O6S2/c1-18(12,13)16-10-8-6-4-3-5-7-9-11-17-19(2,14)15/h3-11H2,1-2H3 <a href="#">[1]</a> <a href="#">[4]</a>
InChIKey	NIYYZZQGQRDTGO-UHFFFAOYSA-N <a href="#">[1]</a> <a href="#">[4]</a>

## Table 2: Computed Physicochemical Properties

Property	Value	Source
Molecular Weight	316.4 g/mol	PubChem <a href="#">[1]</a>
XLogP3	1.8	PubChem <a href="#">[1]</a>
Hydrogen Bond Donor Count	0	PubChem <a href="#">[1]</a>
Hydrogen Bond Acceptor Count	6	PubChem <a href="#">[1]</a>
Rotatable Bond Count	12	PubChem <a href="#">[1]</a>
Exact Mass	316.10143083 Da	PubChem <a href="#">[1]</a>
Topological Polar Surface Area	104 Å <sup>2</sup>	PubChem <a href="#">[1]</a>

## Chemical Reactivity and Mechanism of Action

The chemical reactivity of **1,9-nonanediol, dimethanesulfonate** is dominated by the two terminal methanesulfonate esters. The mesylate ion ( $\text{CH}_3\text{SO}_3^-$ ) is a stable, weak base, making it an excellent leaving group in  $\text{S}_{\text{n}}2$  reactions. This renders the terminal carbon atoms of the nonane chain highly electrophilic and susceptible to attack by nucleophiles.

As a bifunctional alkylating agent, the molecule can form covalent bonds at two different sites. In a biological context, this allows it to cross-link macromolecules. The primary target for such agents in the cell is DNA.<sup>[5]</sup> The nucleophilic N7 atom of guanine bases is particularly susceptible to alkylation.<sup>[6]</sup> By reacting with two different guanine bases, the compound can create either intrastrand (on the same DNA strand) or interstrand (on opposite DNA strands) cross-links.<sup>[3][7]</sup> These cross-links disrupt the DNA double helix structure, which inhibits critical cellular processes like DNA replication and transcription, ultimately leading to cell cycle arrest and apoptosis (programmed cell death).<sup>[6][7]</sup>

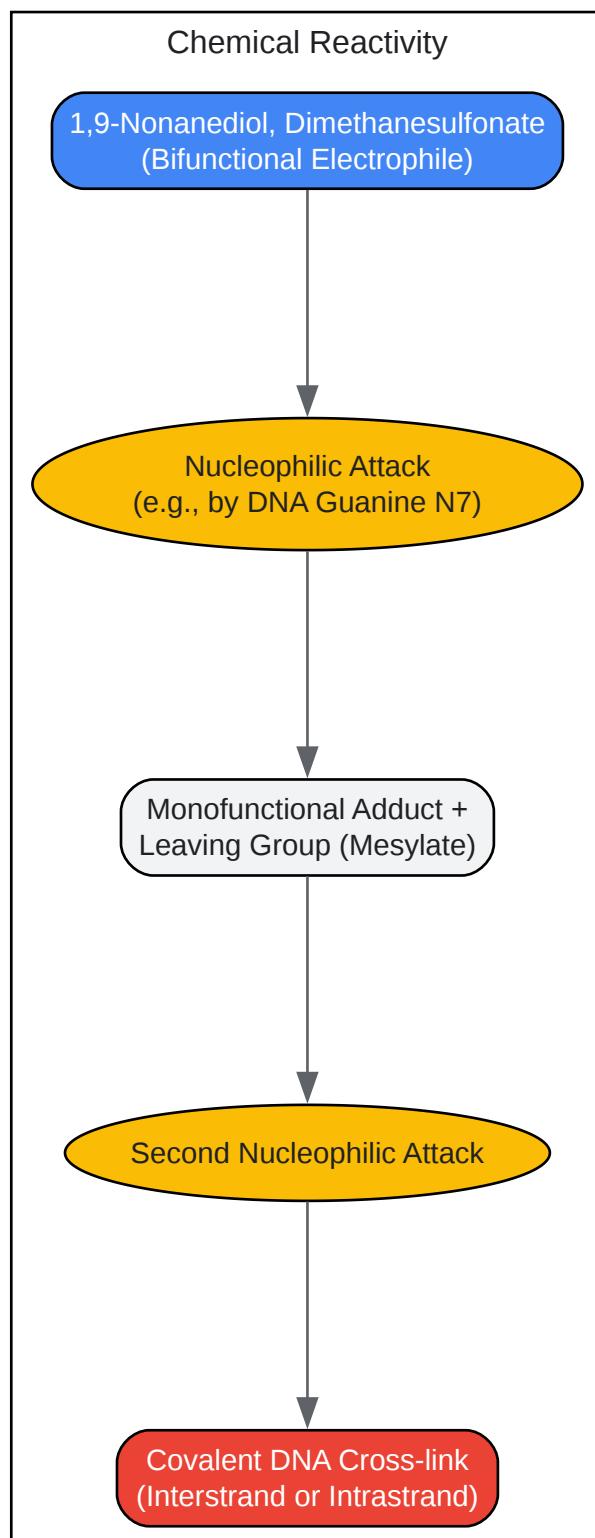
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Figure 1. Logical flow of the alkylation reaction mechanism.

## Experimental Protocols

Specific published protocols detailing the use of **1,9-noranediol, dimethanesulfonate** are scarce. However, its synthesis from the precursor 1,9-noranediol follows standard organic chemistry procedures. The following are representative conceptual protocols.

### Protocol 1: Conceptual Synthesis of 1,9-Noranediol, Dimethanesulfonate

This protocol describes a general method for the mesylation of a diol.

Objective: To convert the terminal hydroxyl groups of 1,9-noranediol to methanesulfonate esters.

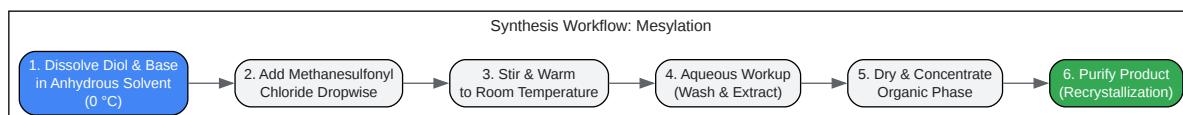
Materials:

- 1,9-Noranediol (CAS 3937-56-2)
- Methanesulfonyl chloride (MsCl)
- Anhydrous dichloromethane (DCM) or tetrahydrofuran (THF)
- Tertiary amine base (e.g., Triethylamine (TEA) or Pyridine)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Magnetic stirrer, round-bottom flask, dropping funnel, ice bath

Methodology:

- Reaction Setup: Dissolve 1,9-noranediol in anhydrous DCM in a round-bottom flask equipped with a magnetic stir bar. Cool the flask to 0 °C in an ice bath.

- Addition of Base: Add a slight excess (e.g., 2.2 to 2.5 equivalents) of triethylamine to the stirred solution.
- Mesylation: Add methanesulfonyl chloride (2.1 equivalents) dropwise via a dropping funnel, maintaining the temperature at 0 °C.
- Reaction Progression: After the addition is complete, allow the reaction to warm to room temperature and stir for several hours (monitor by TLC).
- Workup: Quench the reaction by slowly adding water. Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with dilute HCl (to remove excess TEA), saturated NaHCO<sub>3</sub> solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO<sub>4</sub>, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purification: Purify the crude **1,9-nonanediol, dimethanesulfonate** by recrystallization or column chromatography.



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Figure 2. General experimental workflow for diol mesylation.

## Protocol 2: Purification of Precursor 1,9-Nonanediol

The purity of the starting material is crucial. An industrial patent describes a method for purifying the precursor, 1,9-nonanediol.[8]

Objective: To purify industrial-grade 1,9-nonanediol by removing impurities.

Methodology:

- Heat and melt industrial-grade 1,9-nanediol.[8]
- Wash the molten diol with water four times.[8]
- Separate the organic phase (the purified diol) from the aqueous phase.
- This process was reported to significantly reduce the content of impurities like 1,8-octanediol.[8]

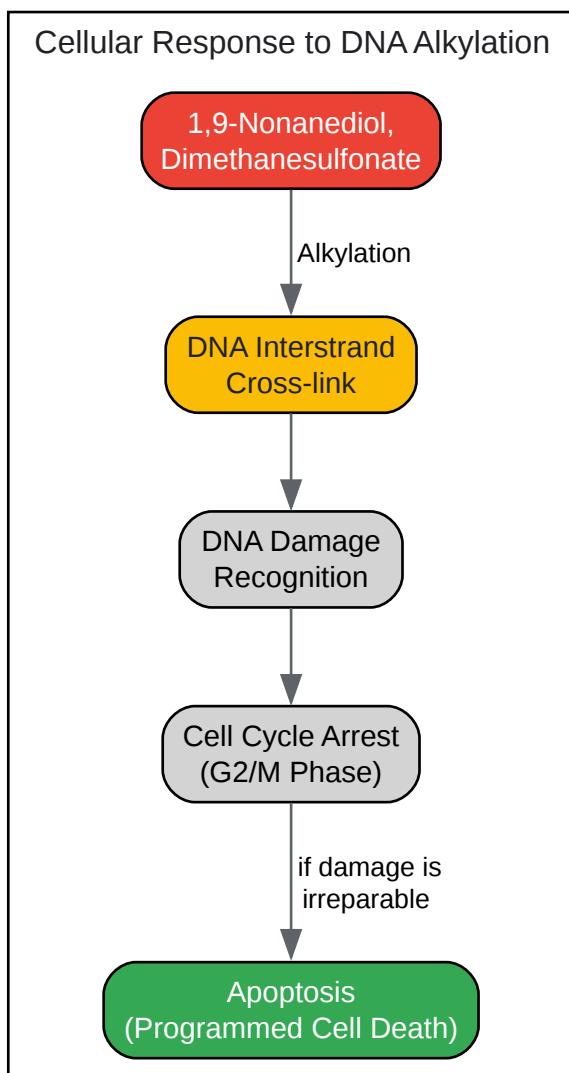
## Biological Activity and Toxicity

As a bifunctional alkylating agent, **1,9-nanediol, dimethanesulfonate** is expected to be cytotoxic. This activity is the basis for the use of similar compounds in cancer therapy.[2] By inducing DNA cross-links, the compound triggers cellular DNA damage response pathways, which can lead to the activation of tumor suppressor proteins like p53, resulting in cell cycle arrest and apoptosis.[3][7]

**Table 3: Toxicity Data**

Parameter	Value	Source
Description	Poison by ingestion and intraperitoneal routes.	Scribd[9]
Molecular Weight	316.47	Scribd[9]

Note: Detailed toxicological studies like LD50 values are not readily available in the searched literature, but the compound is classified as a poison.[9]



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Figure 3. Simplified signaling pathway from DNA damage to apoptosis.

## Applications in Research and Drug Development

The primary utility of **1,9-nonenediol, dimethanesulfonate** in a research setting is as a bifunctional cross-linking agent.

- Chemical Synthesis: It can be used to introduce a flexible, nine-carbon aliphatic linker between two nucleophilic moieties in the synthesis of more complex molecules. Its derivatives, such as 1,9-nonenediol dimethacrylate, are used in the production of flexible polymers and dental resins.[10][11]

- **Cancer Research:** As a DNA alkylating agent, it can serve as a tool compound to study the mechanisms of DNA damage and repair. It is structurally analogous to other alkanesulfonates like busulfan, which is a clinically used anticancer drug, making it relevant for comparative mechanism-of-action studies.
- **Pharmaceutical Intermediate:** The C9 backbone itself is of interest in drug design. The precursor, 1,9-nanediol, is used in the synthesis of intermediates for the breast cancer drug Fulvestrant, highlighting the utility of this carbon chain length in pharmacologically active molecules.<sup>[8]</sup>

## Safety and Handling

Given its nature as a reactive alkylating agent and its classification as a poison, **1,9-nanediol, dimethanesulfonate** must be handled with appropriate caution.<sup>[9]</sup>

- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves, safety goggles, and a lab coat.
- **Engineering Controls:** Handle exclusively in a well-ventilated chemical fume hood to avoid inhalation of any potential dust or vapors.
- **Handling:** Avoid contact with skin, eyes, and clothing.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, and bases.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations for hazardous chemicals.

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